

# Health and safety information for 2,5-Di-p-toluidinoterephthalic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,5-Di-p-toluidinoterephthalic acid

Cat. No.: B3363466

[Get Quote](#)

An In-depth Technical Guide to the Health and Safety of **2,5-Di-p-toluidinoterephthalic Acid**

This technical guide provides comprehensive health and safety information for **2,5-Di-p-toluidinoterephthalic acid**, intended for researchers, scientists, and drug development professionals. The information is compiled from available safety data sheets and toxicological databases.

## Chemical and Physical Properties

**2,5-Di-p-toluidinoterephthalic acid** is a solid organic compound.<sup>[1]</sup> Key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	10291-28-8	[2][3]
Molecular Formula	C22H20N2O4	[2][3][4][5]
Molecular Weight	376.4 g/mol	[3][4]
IUPAC Name	2,5-bis(4-methylanilino)terephthalic acid	[4]
Appearance	White powder/solid	
Melting Point	334 °C	[2]
Boiling Point	584.5 °C	[2]
Flash Point	307.3 °C	[2]
Density	1.348 g/cm <sup>3</sup>	[2]

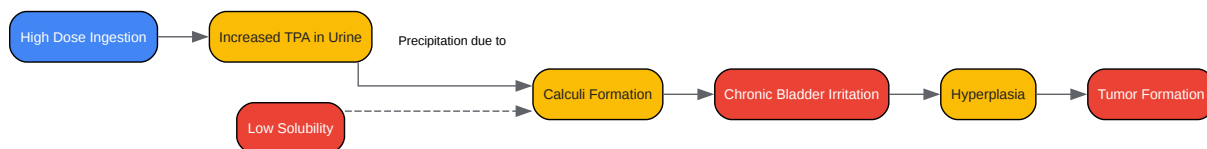
## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,5-Di-p-toluidinoterephthalic acid** is not classified as a hazardous substance.[4] However, as with any chemical, it should be handled with care in a laboratory setting.

## Toxicological Information

No specific toxicological studies for **2,5-Di-p-toluidinoterephthalic acid** have been identified. The following data is for the parent compound, terephthalic acid (TPA), and should be considered as indicative for this class of compounds.

The primary mode of toxicity for terephthalic acid at high doses is not through a classical signaling pathway but rather a physical-mechanical one. Ingestion of high concentrations of TPA in animal studies has been shown to lead to the formation of urinary bladder calculi (stones).[6] This is thought to be due to the low solubility of TPA and its salts in urine. The chronic irritation of the bladder lining by these calculi can lead to hyperplasia and, in some cases, tumors.[6] This mechanism suggests a threshold effect, meaning that these effects are not expected to occur below a certain dose.[6]



[Click to download full resolution via product page](#)

Proposed mode of action for Terephthalic Acid induced bladder toxicity.

A toxicological review of terephthalic acid and its esters established oral reference doses (RfDs).[6] For TPA, the No-Observed-Adverse-Effect Level (NOAEL) from a 2-year dietary study in rats was 142 mg/kg-day, based on the absence of bladder effects.[7]

Metric	Value	Species	Route	Effect	Source
NOAEL	142 mg/kg-day	Rat	Dietary	Bladder hyperplasia	[7]
Oral RfD	0.5 mg/kg-day	-	-	Based on bladder calculi formation	[6]

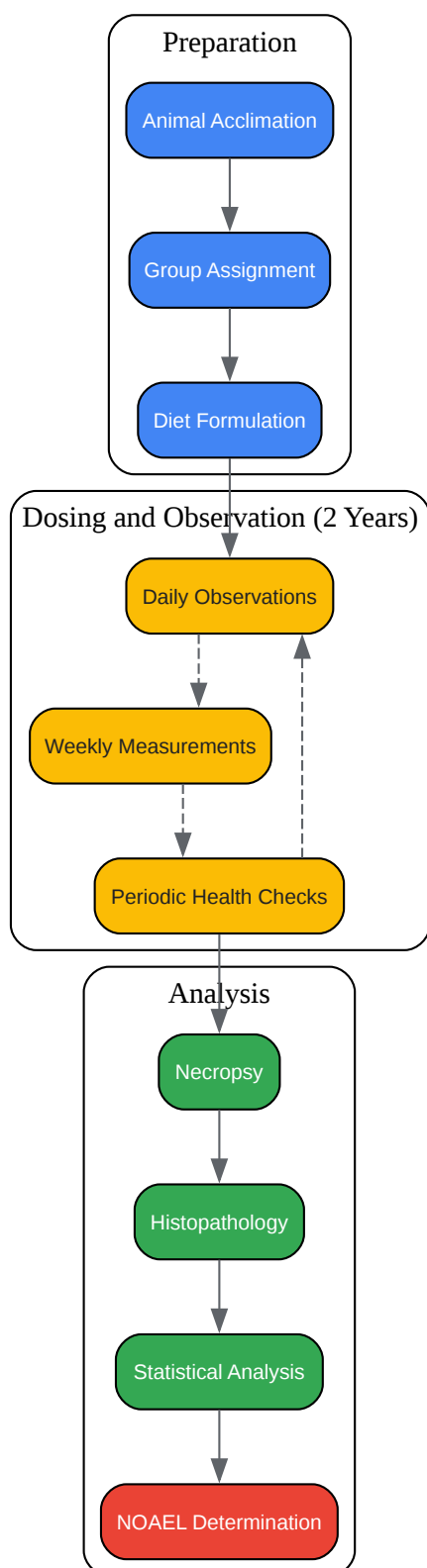
## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2,5-Di-p-toluidinoterephthalic acid** are not available. The following is a generalized protocol for a chronic oral toxicity study in rodents, based on the type of study used to evaluate terephthalic acid.

**Objective:** To evaluate the potential long-term toxicity of a test substance when administered orally to rats for 2 years.

**Methodology:**

- **Test Animals:** Young, healthy laboratory rats (e.g., Sprague-Dawley or Wistar strains), both male and female.
- **Group Allocation:** Animals are randomly assigned to a control group and at least three dose groups (low, mid, high).
- **Diet Preparation:** The test substance is mixed into the standard rodent diet at specified concentrations. The control group receives the diet without the test substance.
- **Administration:** Animals have access to their respective diets and drinking water ad libitum throughout the study period.
- **Observations:**
  - **Daily:** Clinical signs of toxicity, mortality.
  - **Weekly:** Body weight, food consumption.
  - **Periodic:** Detailed clinical examinations, ophthalmology, hematology, clinical chemistry, and urinalysis.
- **Pathology:** At the end of the 2-year period, all surviving animals are euthanized. A full necropsy is performed, and organs are weighed. Tissues from all animals (including those that died during the study) are preserved for histopathological examination.
- **Data Analysis:** Statistical analysis is performed to identify any significant differences between the dose groups and the control group. The NOAEL is determined as the highest dose at which no statistically significant adverse effects are observed.



[Click to download full resolution via product page](#)

General workflow for a chronic oral toxicity study.

## Handling and Safety Precautions

### Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or goggles.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator for particulates is recommended.

### First Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

### Stability and Reactivity

- Reactivity: No hazardous reactions are known under normal conditions of use.
- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

### Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Storage

- Store in a cool, dry, and well-ventilated place. Keep container tightly closed.

This guide is intended to provide a summary of the available health and safety information for **2,5-Di-p-toluidinoterephthalic acid**. It is essential to consult the specific Safety Data Sheet (SDS) for this product before use and to conduct a thorough risk assessment for any new experimental procedures.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,5-Dihydroxyterephthalic acid | 610-92-4 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 2,5-Di-p-toluidinoterephthalic acid | 10291-28-8 | Benchchem [benchchem.com]
- 4. 2,5-Di-p-toluidinoterephthalic acid | C22H20N2O4 | CID 82524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 2,5-di-p-toluidinoterephthalic acid (C22H20N2O4) [pubchemlite.lcsb.uni.lu]
- 6. Toxicological review and oral risk assessment of terephthalic acid (TPA) and its esters: A category approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ndep.nv.gov [ndep.nv.gov]

- To cite this document: BenchChem. [Health and safety information for 2,5-Di-p-toluidinoterephthalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3363466#health-and-safety-information-for-2-5-di-p-toluidinoterephthalic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)